

# Abemaciclib Administration: Vomiting & Missed Dose Protocol

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## Compound Focus: Abemaciclib

CAS No.: 1231929-97-7

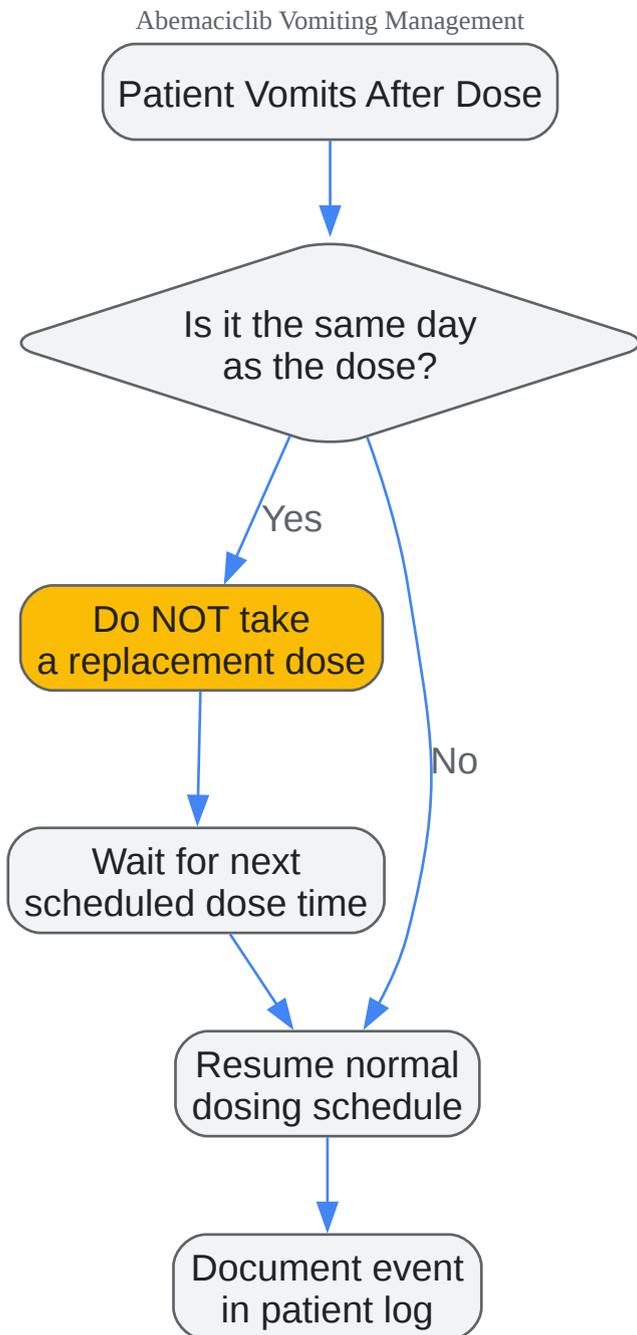
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Scenario	Immediate Action	Dose Modification / Resumption	Monitoring & Documentation
<b>Vomiting after dose</b>	Do <b>not</b> take a replacement dose on the same day [1].	Take the next scheduled dose at the usual time [1].	Record the event, including time of dose and vomiting, in the patient's log. Monitor for dehydration.
<b>Missed dose</b>	Skip the missed dose entirely [1] [2].	Resume therapy with the next scheduled dose at the standard time. <b>Do not double</b> the next dose to make up for the missed one [1] [2].	Document the reason for the missed dose and confirm patient understanding of the schedule.

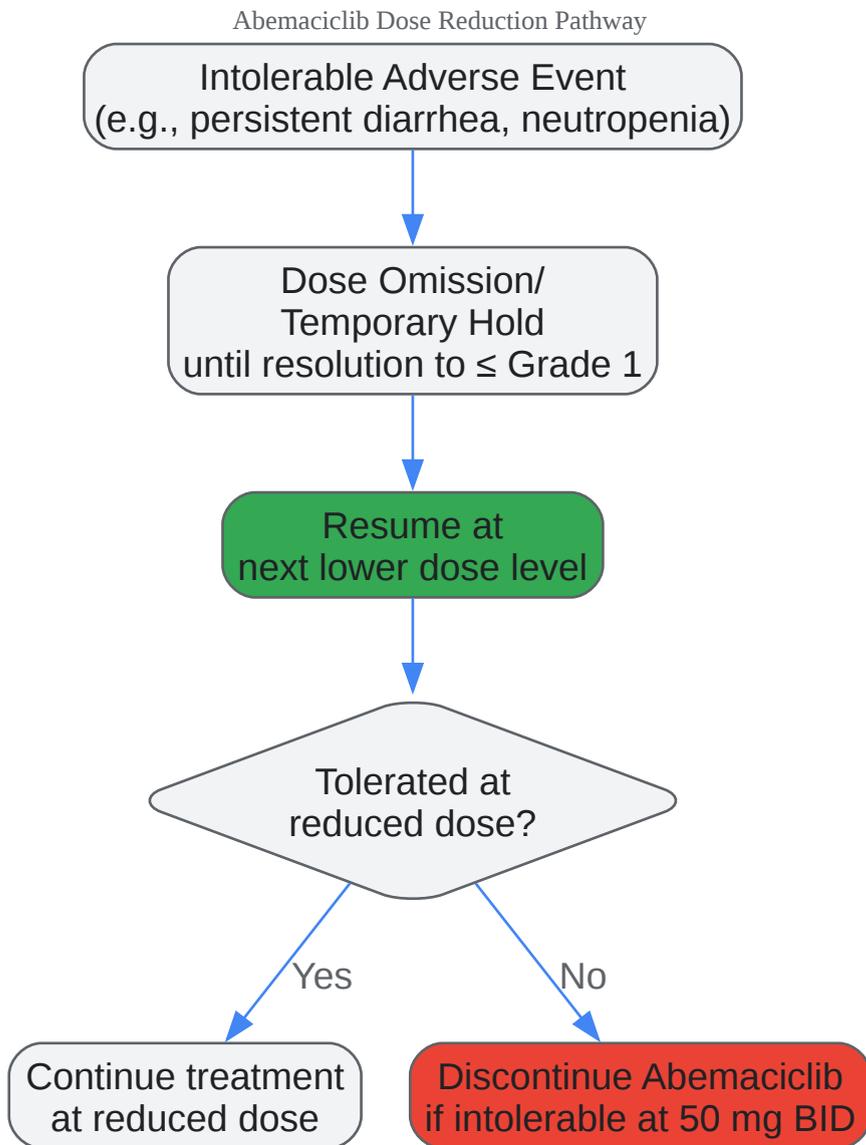
## Management Protocols for Adverse Events

For comprehensive management, the following workflows detail the procedures for vomiting/missed doses and dose reduction for adverse events.



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**Dose Reduction Protocol for Adverse Events:** Proactive dose reduction is a key strategy for managing adverse events while maintaining efficacy [3] [4]. The following diagram illustrates the dose reduction pathway.



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## Key Clinical Evidence and Risk Factors

- **Efficacy Preservation:** Clinical trials confirm that **dose reductions do not compromise the efficacy of Abemaciclib**. Analyses from both metastatic and early-stage settings show consistent progression-free survival (PFS) and invasive disease-free survival (IDFS) benefits across different relative dose intensity subgroups [3] [4].
- **Risk Factors for Common AEs:** Real-world studies identify factors influencing **Abemaciclib** adverse reactions. **Age stratification and pre-existing gastrointestinal diseases** are independent risk

factors for grade 2-3 diarrhea. For grade 3-4 neutropenia, a higher **ECOG score** is a risk factor, while a higher baseline **BMI, WBC count, and albumin levels** are protective factors [5].

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## References

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